

Personal protective equipment for handling Fmoc-D-Asp(OtBu)-OH

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Compound of Interest

Compound Name: Fmoc-D-Asp(OtBu)-OH

Cat. No.: B2848758

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Essential Safety and Handling Guide for Fmoc-D-Asp(OtBu)-OH

For Researchers, Scientists, and Drug Development Professionals: Your comprehensive guide to the safe handling, storage, and disposal of **Fmoc-D-Asp(OtBu)-OH**, a key building block in peptide synthesis.

This document provides immediate, essential safety and logistical information for the laboratory use of **Fmoc-D-Asp(OtBu)-OH** (N- α -Fmoc-D-aspartic acid β -tert-butyl ester). Adherence to these protocols is critical for ensuring personnel safety, maintaining experimental integrity, and complying with regulatory standards.

Personal Protective Equipment (PPE)

When handling **Fmoc-D-Asp(OtBu)-OH**, a white to off-white powder, the following personal protective equipment is mandatory to minimize exposure and ensure safety.

Primary Protective Measures:

- Eye Protection: Wear tightly fitting safety goggles or safety glasses with side-shields.[1][2]
- Hand Protection: Use chemical-resistant gloves, such as nitrile rubber. Gloves must be inspected before use and disposed of properly after handling the material.[3][4]



• Skin and Body Protection: A standard laboratory coat is required.[1] For larger quantities or when there is a risk of significant dust generation, impervious clothing may be necessary.

Respiratory Protection:

- Under normal laboratory conditions with adequate ventilation, respiratory protection may not be required.
- However, if dust is generated, a dust mask (e.g., N95 or P1) or a respirator should be used to prevent inhalation. In situations with the potential for high airborne concentrations, a selfcontained breathing apparatus may be necessary.

Quantitative Data Summary

The following table summarizes key quantitative data for **Fmoc-D-Asp(OtBu)-OH**.

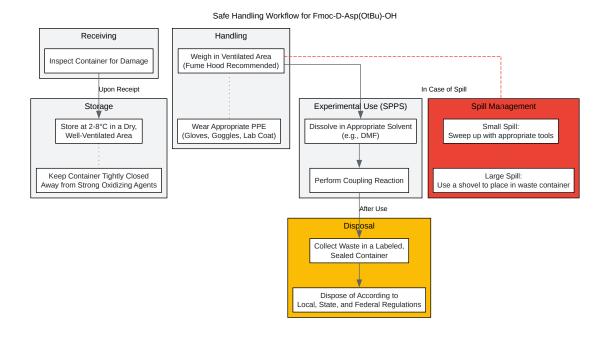
Property	Value	Reference(s)
Chemical Formula	C23H25NO6	
Molecular Weight	411.45 g/mol	-
Appearance	White to light yellow crystal powder	_
Melting Point	146-151 °C	-
Boiling Point	620.8 °C at 760 mmHg	-
Density	1.251 g/cm ³	-
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone. Slightly soluble in water.	_
Storage Temperature	2-8 °C	-
Toxicity (LD50/LC50)	Not available	_
Occupational Exposure Limits (PEL, TLV)	Not available	_



Operational and Disposal Plans

A systematic approach to handling, from receipt to disposal, is crucial for safety and to prevent contamination.

Handling and Storage Workflow





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Caption: A workflow diagram illustrating the key stages of handling Fmoc-D-Asp(OtBu)-OH.

Step-by-Step Handling and Storage Procedures

- Receiving: Upon receipt, carefully inspect the container for any signs of damage.
- Storage: Store the container in a refrigerator at 2-8°C in a dry, well-ventilated area. Keep the container tightly closed and away from strong oxidizing agents.
- Handling:
 - Always handle the compound in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation of the powder.
 - Avoid the formation of dust. Use non-sparking tools for handling.
 - Wash hands thoroughly after handling, before eating, drinking, or smoking.
- Spill Management:
 - Small Spills: Carefully sweep or scoop up the spilled solid material using appropriate tools and place it into a suitable, labeled container for waste disposal.
 - Large Spills: Use a shovel to collect the material and place it in a convenient, sealed waste disposal container. Avoid breathing in the dust by wearing appropriate respiratory protection.

Disposal Plan

- All waste materials, including contaminated PPE and empty containers, must be disposed of in accordance with federal, state, and local environmental control regulations.
- The material can be sent to a licensed chemical destruction facility or disposed of via controlled incineration with flue gas scrubbing. Do not allow the chemical to enter drains or sewer systems.



Experimental Protocol: Solid-Phase Peptide Synthesis (SPPS)

Fmoc-D-Asp(OtBu)-OH is a standard building block for the introduction of D-aspartic acid residues in Fmoc-based solid-phase peptide synthesis (SPPS). The following is a representative protocol for the coupling of **Fmoc-D-Asp(OtBu)-OH** to a resin-bound peptide chain.

Materials:

- Fmoc-protected peptide-resin
- Fmoc-D-Asp(OtBu)-OH
- Coupling reagent (e.g., HBTU, HATU)
- Base (e.g., N,N-Diisopropylethylamine DIPEA)
- Solvent (e.g., N,N-Dimethylformamide DMF)
- Deprotection solution (e.g., 20% piperidine in DMF)
- Washing solvents (e.g., DMF, Dichloromethane DCM)

Procedure:

- Resin Preparation: The peptide-resin is washed thoroughly with DMF to prepare for deprotection.
- Fmoc Deprotection: The N-terminal Fmoc protecting group of the peptide-resin is removed by treating it with a 20% solution of piperidine in DMF. This is typically done in two steps (e.g., 5 minutes followed by 15 minutes) to ensure complete removal.
- Washing: The resin is washed extensively with DMF and DCM to remove the piperidine and the cleaved Fmoc-adduct.



- Amino Acid Activation: In a separate vessel, Fmoc-D-Asp(OtBu)-OH (typically 3-5 equivalents relative to the resin loading) and a coupling reagent (e.g., HBTU, slightly less than 1 equivalent to the amino acid) are dissolved in DMF. A base such as DIPEA (2 equivalents to the amino acid) is then added to activate the amino acid. The mixture is allowed to pre-activate for a few minutes.
- Coupling: The activated Fmoc-D-Asp(OtBu)-OH solution is added to the deprotected peptide-resin. The reaction is allowed to proceed for 1-2 hours at room temperature with gentle agitation.
- Washing: After the coupling reaction is complete, the resin is thoroughly washed with DMF and DCM to remove any unreacted reagents and byproducts.
- Confirmation of Coupling (Optional): A small sample of the resin can be tested (e.g., using a Kaiser test) to confirm the completion of the coupling reaction.
- Chain Elongation: The cycle of deprotection, washing, and coupling is repeated with the next desired amino acid until the peptide sequence is complete.
- Final Cleavage and Deprotection: Once the synthesis is complete, the peptide is cleaved from the resin, and the side-chain protecting groups (including the OtBu group on the Daspartic acid) are removed, typically using a strong acid cocktail such as trifluoroacetic acid (TFA) with scavengers.

This protocol provides a general guideline. Optimization of coupling times and reagents may be necessary depending on the specific peptide sequence.

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